

# identifying BMS 488043 off-target effects

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## Compound of Interest

Compound Name: **BMS 488043**

Cat. No.: **B10785880**

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## Technical Support Center: BMS-488043

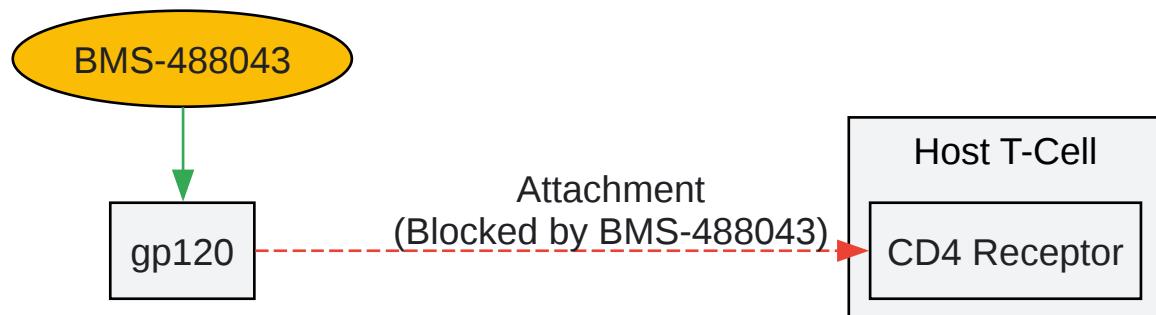
This technical support guide provides troubleshooting information and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with BMS-488043. The content focuses on identifying and understanding potential off-target effects during experimentation.

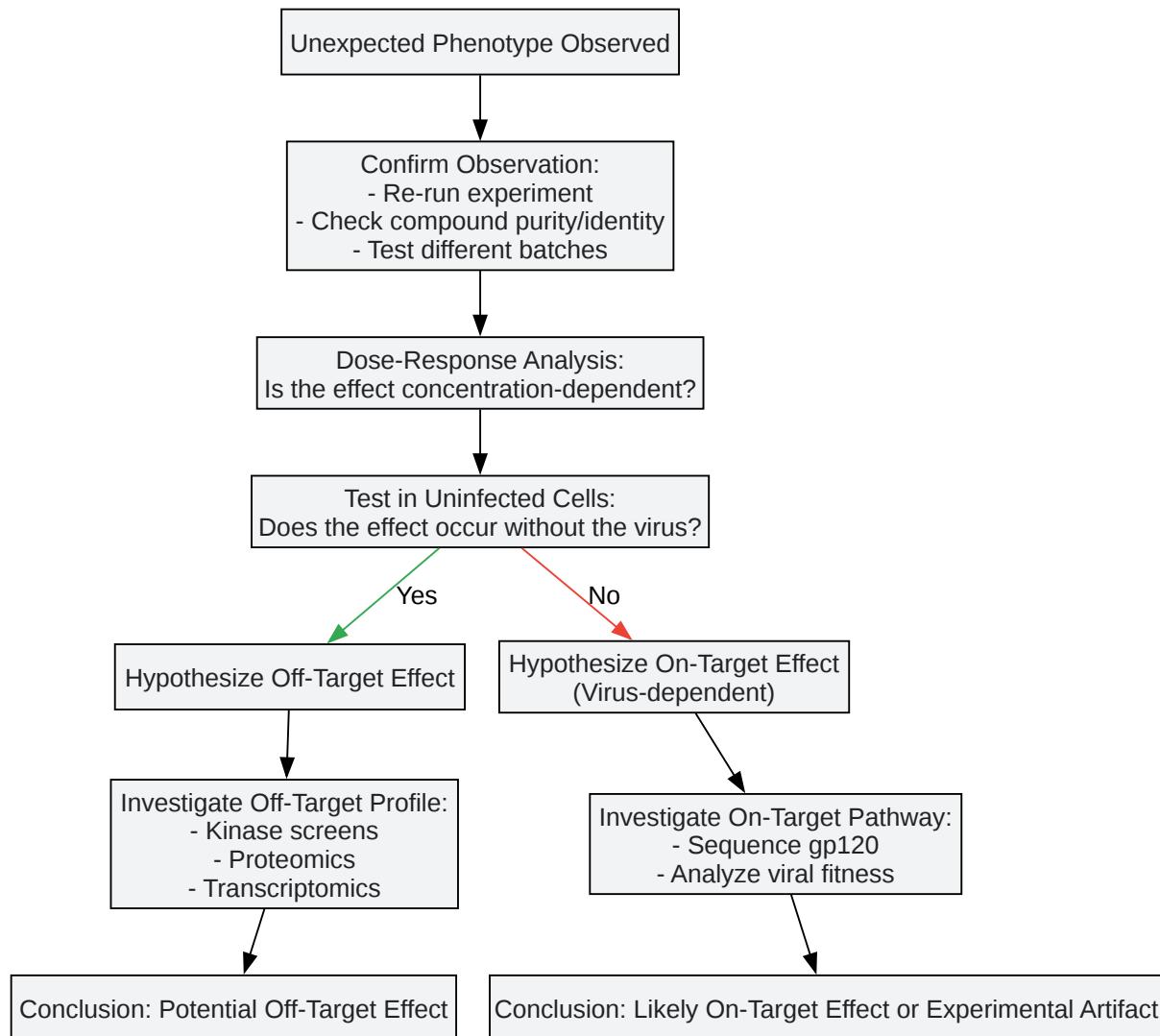
## Frequently Asked Questions (FAQs)

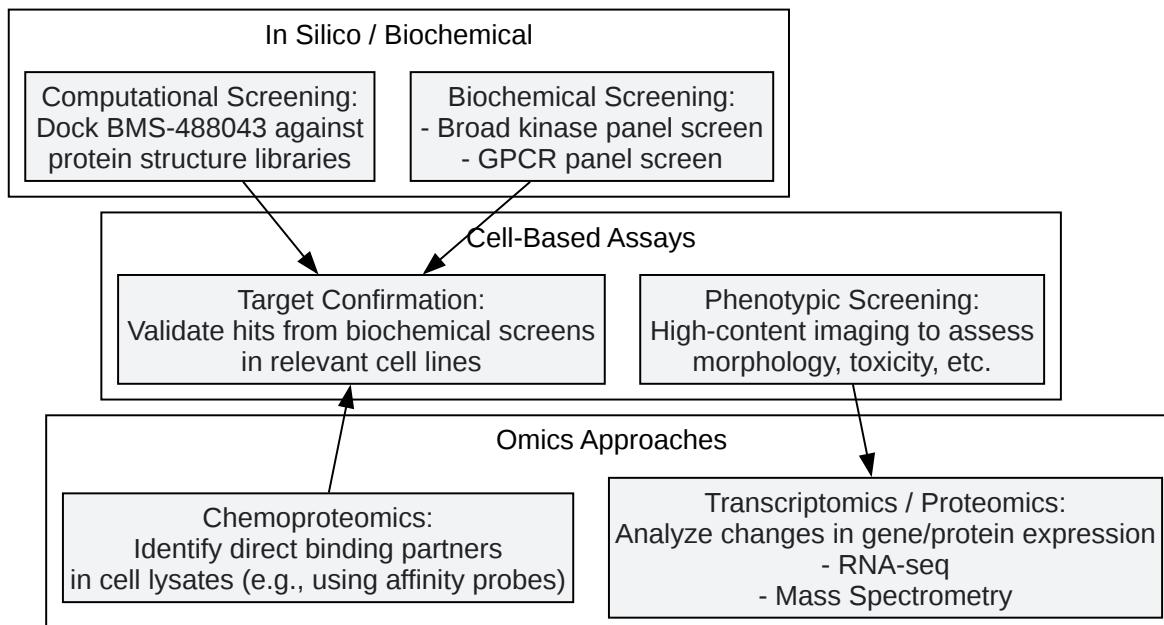
### Q1: What is the primary on-target mechanism of action for BMS-488043?

BMS-488043 is a small-molecule inhibitor of Human Immunodeficiency Virus Type 1 (HIV-1) entry.<sup>[1]</sup> Its primary mechanism is to bind directly to the viral envelope glycoprotein gp120.<sup>[2]</sup> This binding event locks gp120 in a conformation that prevents it from attaching to the CD4 receptor on host lymphocytes, which is the initial step required for the virus to enter and infect the cell.<sup>[2][3]</sup> The compound accommodates the CD4 binding pocket and interferes with this interaction in a noncompetitive manner.<sup>[1][3]</sup>

On-Target HIV-1 Entry Inhibition Pathway







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## References

- 1. Understanding the binding mode and function of BMS-488043 against HIV-1 viral entry - PubMed [pubmed.ncbi.nlm.nih.gov]
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